

Tws119 solubility in DMSO and other organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tws119

Cat. No.: B1663528

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TWS119 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **TWS119** in DMSO and other organic solvents, along with troubleshooting tips and experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for dissolving **TWS119**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for achieving the highest solubility of **TWS119**.^{[1][2][3][4][5]} For aqueous-based in vivo studies, co-solvent systems are required as **TWS119** is insoluble in water.^{[1][2][6]}

Q2: I am having trouble dissolving **TWS119** in DMSO. What could be the issue?

A2: Difficulty in dissolving **TWS119** in DMSO can often be attributed to the quality of the solvent. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly reduce the solubility of **TWS119**.^{[1][2]} Always use fresh, anhydrous, or newly opened DMSO for the best results.

Q3: Can I heat the solution to improve solubility?

A3: Gentle warming can aid dissolution. For instance, heating the solution to 37°C along with sonication in an ultrasonic bath can help increase solubility.^[7] However, avoid excessive or

prolonged heating, which could potentially degrade the compound.

Q4: How should I store my **TWS119** stock solution?

A4: To maintain the stability and activity of **TWS119**, stock solutions should be aliquoted into single-use volumes to prevent repeated freeze-thaw cycles. Store these aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter periods (1 to 6 months).[\[1\]](#)[\[2\]](#)[\[6\]](#)

Q5: What is the mechanism of action for **TWS119**?

A5: **TWS119** is a potent and specific inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β), with an IC₅₀ of 30 nM.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[8\]](#) By inhibiting GSK-3 β , **TWS119** prevents the phosphorylation and subsequent degradation of β -catenin. This allows β -catenin to accumulate and translocate to the nucleus, where it activates the Tcf/Lef family of transcription factors, effectively activating the canonical Wnt signaling pathway.[\[1\]](#)[\[3\]](#)[\[9\]](#)

Solubility Data

The solubility of **TWS119** can vary between different suppliers and batches. The data below is compiled from publicly available information. It is always recommended to perform a small-scale solubility test with your specific batch.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	20 - 64 mg/mL[1][4][7]	62.8 - 201.0 mM[1]	Fresh, anhydrous DMSO is critical for maximum solubility.[1][2]
DMF	20 mg/mL[4][7]	~62.8 mM	N,N-Dimethylformamide
Ethanol	0.3 - 1.59 mg/mL[4][5][7]	0.94 - 5.0 mM[5]	Solubility is limited.
Water	Insoluble (<0.1 mg/mL)[1][2][6]	-	Insoluble even with warming and sonication.[6]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[4]	~1.57 mM	Significant precipitation may occur.
10% DMSO in Saline/Buffer	>2.5 mg/mL[6]	>7.85 mM	Requires co-solvents like PEG300 or SBE- β -CD for in vivo use.[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound won't dissolve completely in DMSO.	1. Moisture in DMSO: DMSO is hygroscopic and absorbed water reduces solubility. ^[1] ^[2] 2. Concentration too high: The desired concentration exceeds the solubility limit.	1. Use a fresh, unopened bottle of anhydrous (or molecular biology grade) DMSO. 2. Check the solubility table and recalculate to a lower concentration. Add more solvent if necessary.
Precipitate forms after adding to aqueous buffer/media.	1. Poor aqueous solubility: TWS119 is insoluble in water. ^[1] 2. Final DMSO concentration too low: The amount of DMSO in the final solution is insufficient to keep TWS119 dissolved.	1. This is expected. The goal is to create a fine suspension or to ensure the final concentration is low enough to remain soluble. 2. Ensure the final DMSO concentration in your cell culture medium does not exceed 0.1-0.5% to avoid solvent toxicity, while being sufficient to maintain solubility at your working concentration.
Stock solution appears cloudy after freeze-thaw cycle.	Precipitation: The compound may have precipitated out of solution during freezing or thawing.	1. Warm the vial to 37°C and vortex or sonicate briefly to redissolve the compound. ^[7] 2. To avoid this, prepare single-use aliquots.

Experimental Protocols & Workflows

Protocol 1: Preparation of a 20 mM TWS119 Stock Solution in DMSO

This protocol describes how to prepare a high-concentration stock solution for long-term storage.

Materials:

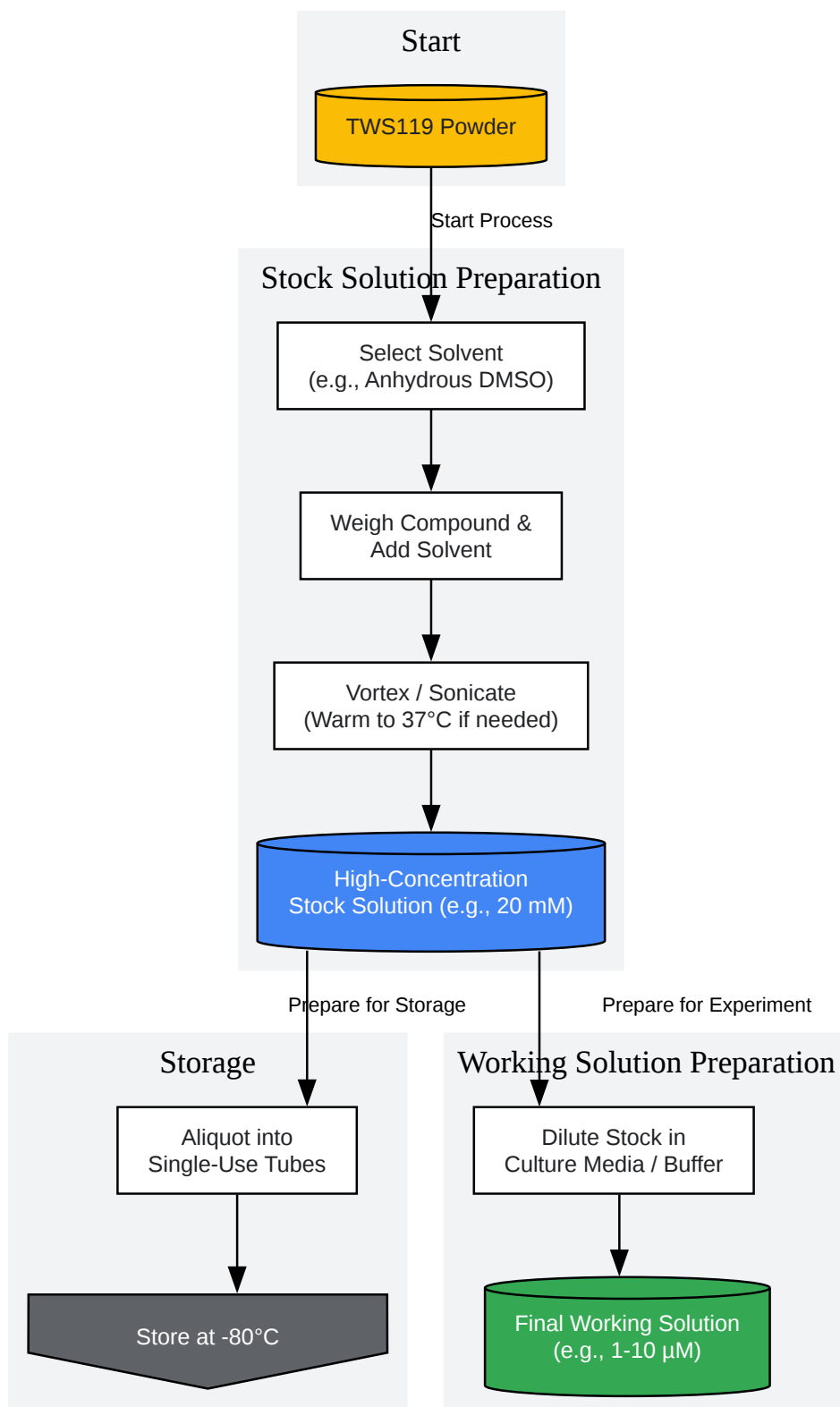
- **TWS119** powder (MW: 318.33 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes

Procedure:

- Weigh the Compound: Accurately weigh out 1 mg of **TWS119** powder.
- Calculate Solvent Volume: To make a 20 mM stock solution from 1 mg of **TWS119**, you will need:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.020 \text{ mol/L} * 318.33 \text{ g/mol})) * 1,000,000 \mu\text{L/L}$
 - Volume $\approx 157.1 \mu\text{L}$ of DMSO
- Dissolution: Add 157.1 μL of anhydrous DMSO to the vial containing the **TWS119** powder.
- Mixing: Vortex thoroughly until the powder is completely dissolved. If needed, gently warm the tube to 37°C and sonicate for 5-10 minutes.
- Aliquoting & Storage: Dispense the solution into single-use, sterile aliquots. Store at -80°C.

TWS119 Solution Preparation Workflow

The following diagram illustrates the decision-making process for preparing **TWS119** solutions.

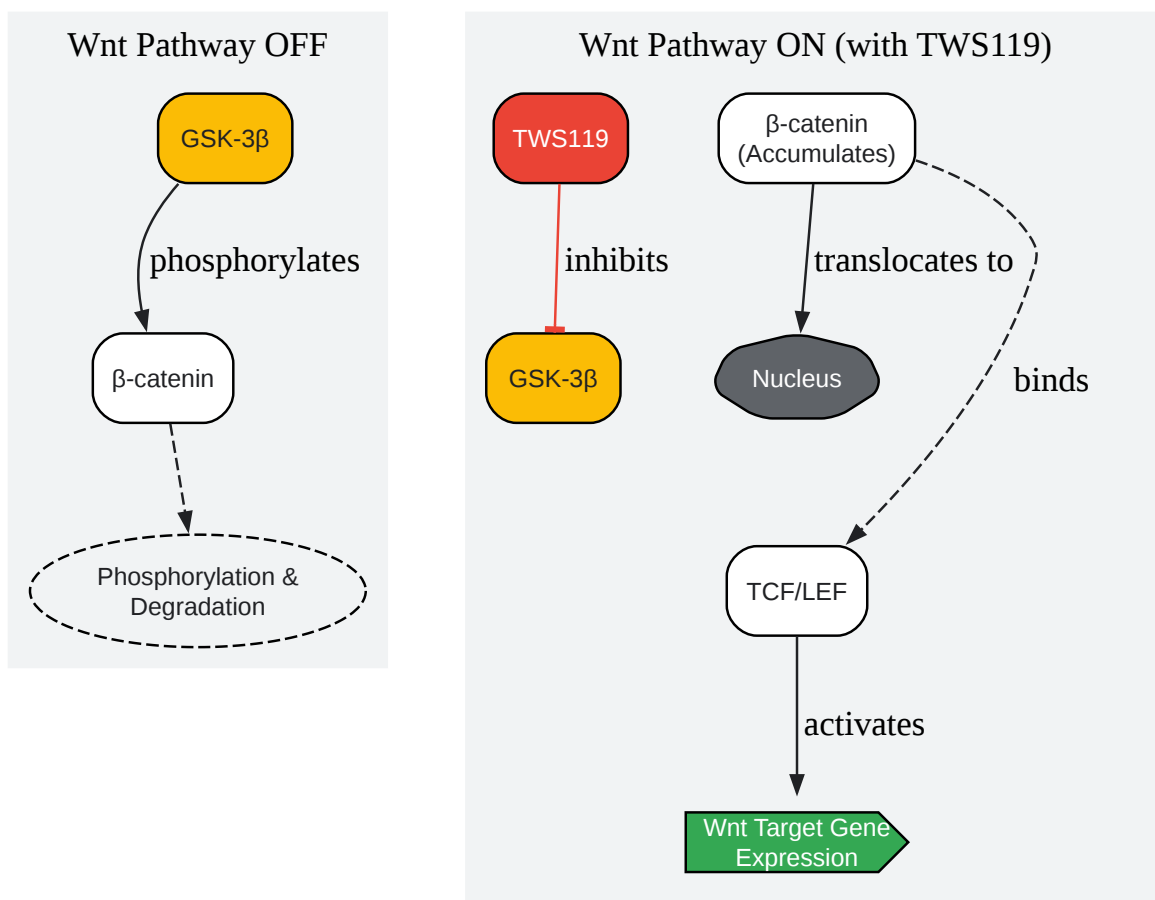


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Workflow for preparing **TWS119** stock and working solutions.

TWS119 Mechanism of Action: Wnt/ β -Catenin Pathway

TWS119 functions as a potent activator of the canonical Wnt signaling pathway by inhibiting GSK-3 β . The diagram below outlines this mechanism.



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TWS119 inhibits GSK-3 β , leading to β -catenin stabilization and Wnt pathway activation.

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- To cite this document: BenchChem. [Tws119 solubility in DMSO and other organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663528#tws119-solubility-in-dms0-and-other-organic-solvents]

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